

managing deuruxolitinib drug interactions live vaccines

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FAQs: Deuruxolitinib and Live Vaccine Interactions

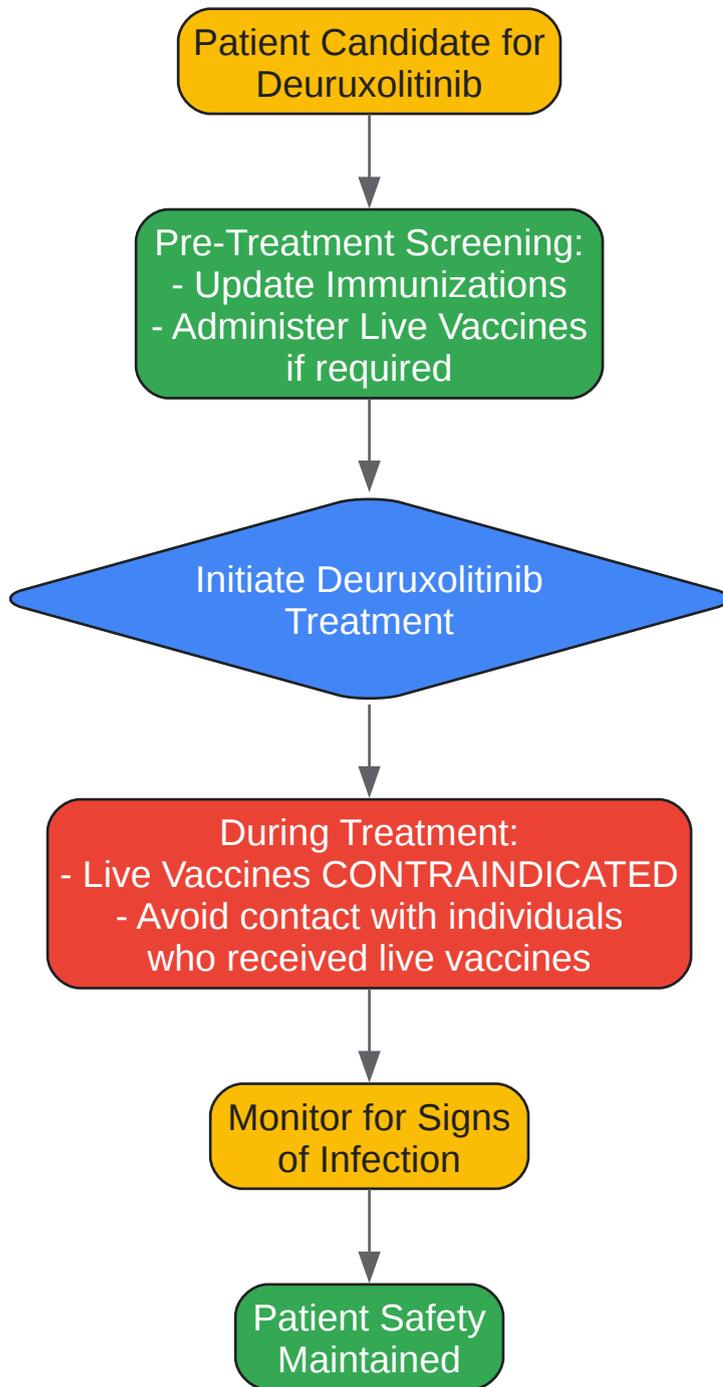
- **FAQ 1: What is the specific risk of taking live vaccines with deuruxolitinib?** **Deuruxolitinib** is a Janus kinase (JAK) inhibitor that suppresses the immune system. Administering a **live vaccine** during this time poses a significant risk of triggering the actual infection the vaccine is meant to prevent. This is because the weakened pathogen in the live vaccine may replicate unchecked in an immunocompromised host [1] [2].
- **FAQ 2: Which vaccines are considered live and should be avoided?** You should avoid all live vaccines. The table below lists examples of live vaccines that are explicitly mentioned in the prescribing information as being incompatible with **deuruxolitinib** therapy [3] [2].

Vaccine Type	Examples
Viral	Influenza (nasal spray), Measles, Mumps, Rubella (MMR), Varicella (chickenpox), Zoster (shingles), Yellow Fever, Smallpox/Monkeypox, Adenovirus (types 4 & 7)
Bacterial	Bacillus Calmette-Guérin (BCG for TB), Typhoid (oral), Cholera (live)

- **FAQ 3: What are the clinical protocols for vaccination in patients on **deuruxolitinib**?** The recommended protocol involves a structured approach before, during, and after treatment [1] [4] [2]:
 - **Prior to Initiation:** Complete all necessary immunizations, including the herpes zoster vaccination, according to current immunization guidelines *before* starting **deuruxolitinib**.
 - **During Treatment: Avoid the use of live vaccines** during or immediately prior to **deuruxolitinib** treatment.
 - **Household Contact:** Patients should avoid contact with household members who have recently received live vaccines, as there is a chance the virus could be transmitted [3].

Experimental & Clinical Management Workflow

The following diagram outlines the key decision points and clinical protocols for managing live vaccine administration in the context of **deuruxolitinib** therapy, based on the prescribing information.



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Detailed Pretreatment Screening Protocol

Before a patient begins **deuruxolitinib** therapy, a comprehensive pretreatment screening must be performed. This protocol is critical for mitigating risks associated with immunosuppression.

- **1. Immunization Review and Administration**

- **Objective:** To ensure the patient is optimally protected against vaccine-preventable diseases before immunosuppression begins.
- **Procedure:** a. Obtain a complete vaccination history. b. Consult the latest CDC/ACIP or relevant national immunization guidelines. c. **Administer any indicated live vaccines** (e.g., MMR, Zoster) at least 4 weeks prior to the first dose of **deuruxolitinib**, if the patient is eligible. d. Administer any indicated inactivated or non-live vaccines (e.g., flu shot, COVID-19, pneumococcal).
- **Citation:** This is a standard requirement outlined in the prescribing information [1] [4] [2].

- **2. Screening for Infections**

- **Objective:** To identify and manage latent or active infections that could be exacerbated by JAK inhibition.
- **Procedure:** a. **Tuberculosis (TB):** Perform a test for latent TB (e.g., IGRA or TST). If positive, initiate preventive antimycobacterial therapy prior to **deuruxolitinib** use. Do not use in patients with active TB [1] [2]. b. **Viral Hepatitis:** Screen for Hepatitis B (HBsAg, anti-HBc) and Hepatitis C in accordance with clinical guidelines. **Deuruxolitinib** is not recommended in patients with active hepatitis B or C [1] [4]. c. **Complete Blood Count (CBC):** Obtain a baseline CBC. Do not initiate therapy in patients with an Absolute Lymphocyte Count (ALC) <500/mm³, Absolute Neutrophil Count (ANC) <1000/mm³, or hemoglobin <8 g/dL [1] [2].

- **3. CYP2C9 Genotyping and Drug Interaction Check**

- **Objective:** To prevent toxic plasma levels of **deuruxolitinib** due to metabolic issues.
- **Procedure:** a. Perform genetic testing to determine the patient's CYP2C9 genotype. **Deuruxolitinib is contraindicated in patients who are CYP2C9 poor metabolizers** [1] [2]. b. Evaluate the patient's medication list for concomitant use of **moderate or strong CYP2C9 inhibitors** (e.g., fluconazole). Concomitant use is contraindicated [1] [3] [2].

Summary of Key Contraindications

For a quick reference, the table below summarizes the absolute contraindications related to live vaccines and metabolic factors.

Contraindication Category	Specific Restriction	Clinical Rationale
Live Vaccines	Avoid during and immediately prior to therapy.	Risk of vaccine-induced infection in immunocompromised patients [1] [2].
CYP2C9 Poor Metabolizers	Contraindicated (based on genotype).	Leads to higher drug exposure, increasing risk of serious adverse reactions [1] [2].
CYP2C9 Inhibitors	Contraindicated with moderate or strong inhibitors (e.g., fluconazole).	Increases deuruxolitinib plasma concentrations, raising the risk of toxicity [1] [3] [2].

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